

Part 1: Scientific Disambiguation & Executive Summary

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Compound of Interest

Compound Name: *Pevalic acid*
CAS No.: 102305-65-7
Cat. No.: B564826

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Technical Note on Nomenclature: Before proceeding, it is critical to distinguish **Pevalic Acid** from the phonetically similar Pivalic Acid.

- **Pevalic Acid** (Target of this Guide): A specific secondary fungal metabolite (CAS: 102305-65-7, Formula: $C_{10}H_{14}O_5$) with a cyclopentenone core, isolated from *Penicillium variable*.
- **Pivalic Acid** (Excluded): 2,2-Dimethylpropanoic acid (CAS: 75-98-9), a common reagent used in prodrug synthesis (pivaloyloxymethyl esters). This guide focuses exclusively on the fungal metabolite.

Executive Summary: **Pevalic acid** is a bioactive polyketide metabolite belonging to the cyclopentenoid class. Structurally related to terrein, it possesses a highly oxygenated cyclopentenone ring coupled with an acrylic acid side chain. While primarily characterized as a plant growth regulator that antagonizes cytokinin (kinetin) signaling, its structural motif—a functionalized cyclopentenone—is of significant interest in medicinal chemistry due to the proven anticancer and anti-inflammatory potential of analogous cyclopentenone derivatives (e.g., prostaglandins, clavulones). This guide provides a comprehensive analysis of its

structure, isolation protocols, and physicochemical properties for researchers exploring natural product scaffolds.

Part 2: Chemical Structure & Physicochemical Properties

Pevalic acid is characterized by a cyclopent-2-en-1-one core substituted with hydroxyl groups and an acrylic acid moiety. Its absolute stereochemistry is essential for its biological interaction.

Table 1: Physicochemical Profile of **Pevalic Acid**

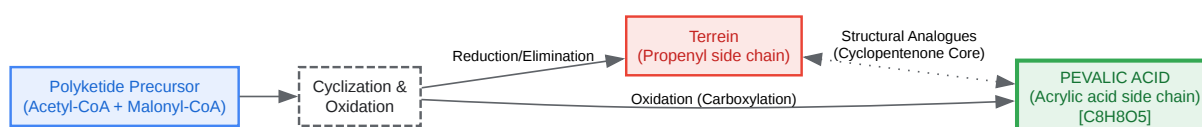
Property	Data	Notes
IUPAC Name	(E)-3-[(4R,5S)-4,5-dihydroxy-3-oxo-1-cyclopentenyl]acrylic acid	Stereochemistry at C4/C5 is trans-diequatorial (implied by coupling constants).
CAS Number	102305-65-7	Distinct from Pivalic Acid (75-98-9).[1]
Molecular Formula		Unsaturation Number: 5 (Ring + 2 C=O + 2 C=C).
Molecular Weight	184.15 g/mol	Low MW, adheres to Lipinski's Rule of 5.
Appearance	Yellow needles	Crystallized from Chloroform-Methanol.[2]
Melting Point	172–174°C	Indicates high lattice energy due to H-bonding.
UV Absorption	272 nm (23,000)	Conjugated dienone system (Cyclopentenone + Acrylic acid).
Optical Rotation		(c = 0.5, Methanol).
Solubility	Soluble in MeOH, Acetone, DMSO	Poorly soluble in non-polar solvents (Hexane).

Structural Analysis & Pharmacophore: The molecule features a Michael acceptor system (the α,β -unsaturated ketone) conjugated with the acrylic acid tail. This electrophilic center is a likely site for covalent interactions with cysteine residues in biological targets, a mechanism common to cytotoxic cyclopentenones.

Part 3: Biosynthesis & Structural Analogues

Pevalic acid is biosynthetically linked to the polyketide pathway. It shares significant structural homology with Terrein (4,5-dihydroxy-3-propenylcyclopent-2-enone), a known melanogenesis inhibitor and proteasome inhibitor.

Figure 1: Structural Relationship & Biosynthetic Context



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Caption: Biosynthetic relationship suggesting divergence from a common polyketide intermediate. **Pevalic acid** represents a more oxidized variant of the Terrein scaffold.

Part 4: Pharmacological Properties

While "**Pevalic acid**" is not yet a mainstream drug candidate, its properties as a Specific Antagonist of Cytokinin Signaling make it a valuable probe for cell cycle research.

- Anti-Senescence Activity:
 - Mechanism: **Pevalic acid** weakens the senescence-retarding effect of Kinetin (a cytokinin) in plant tissues (Oat leaf assay).
 - Implication: It interferes with signal transduction pathways regulating cell aging and chlorophyll retention.

- Contrast: Unlike Terrein, which promotes kinetin action or has no inhibitory effect, **Pevalic acid**'s carboxylic acid moiety is critical for this inhibitory activity.
- Cytotoxicity Potential (Theoretical):
 - The 4,5-dihydroxy-2-cyclopenten-1-one moiety is a pharmacophore found in antitumor agents (e.g., Pentenomycin). The reactive enone system can alkylate cellular nucleophiles (NF-

B pathway inhibition).

Part 5: Experimental Protocols (Isolation & Characterization)

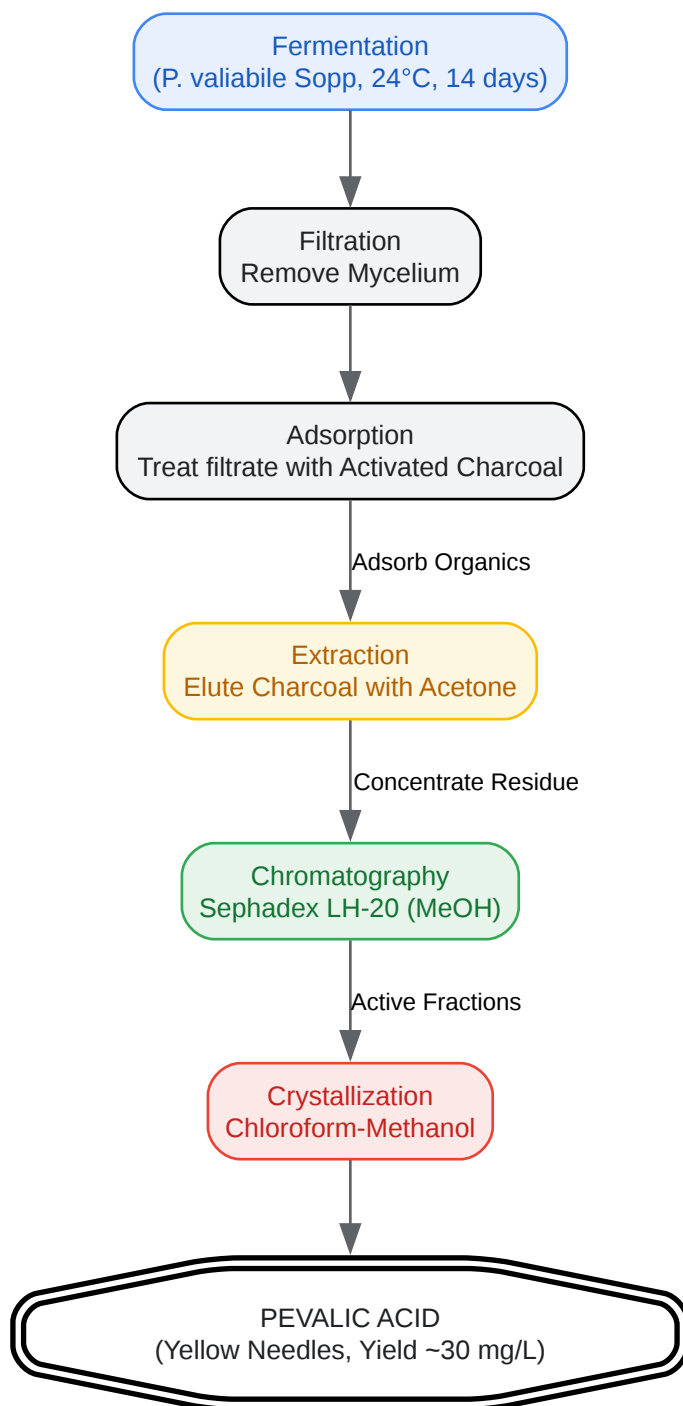
For researchers aiming to isolate **Pevalic acid** for screening, the following protocol is standardized based on the original isolation by Nakajima et al. (1986).

Protocol: Isolation from *Penicillium valiabille*

Reagents:

- Malt Extract Medium (2% Malt extract, 2% Glucose, 0.1% Peptone).
- Activated Charcoal.
- Acetone, Methanol, Chloroform.
- Sephadex LH-20 resin.

Workflow Diagram:



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Caption: Step-by-step isolation workflow for **Pevalic Acid** from fungal culture filtrate.

Step-by-Step Methodology:

- Cultivation: Inoculate *Penicillium variabile* Sopp into Malt Extract medium. Incubate stationary at 24°C for 14 days.
- Extraction: Filter the culture broth. Add activated charcoal (20 g/L) to the filtrate to adsorb organic metabolites. Stir for 1 hour.
- Elution: Filter the charcoal and extract the adsorbed compounds using Acetone. Evaporate the acetone in vacuo to obtain a crude residue.
- Purification: Dissolve residue in minimal Methanol. Load onto a Sephadex LH-20 column equilibrated with Methanol. Elute with Methanol.
- Detection: Monitor fractions via UV (272 nm) or biological assay (Oat leaf segment test).
- Crystallization: Combine active fractions and recrystallize from a Chloroform-Methanol mixture to yield **Pevalic acid** as yellow needles.

References

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